

Personal protective equipment for handling N-Methoxy-N-methylbenzamide

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Compound of Interest

Compound Name: **N-Methoxy-N-methylbenzamide**

Cat. No.: **B104586**

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Essential Safety and Handling Guide for N-Methoxy-N-methylbenzamide

This guide provides crucial safety and logistical information for the handling and disposal of **N-Methoxy-N-methylbenzamide**, tailored for researchers, scientists, and professionals in drug development.

Hazard Identification and Personal Protective Equipment

N-Methoxy-N-methylbenzamide is a compound that requires careful handling to minimize exposure and ensure laboratory safety. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this substance may be harmful if swallowed, cause skin and eye irritation, and may lead to respiratory irritation[1][2]. Therefore, adherence to proper personal protective equipment (PPE) protocols is mandatory.

Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be required for splash hazards.	Protects against splashes and dust particles[3][4].
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn.	Prevents direct skin contact with the chemical[4].
Respiratory Protection	A NIOSH-approved respirator with a suitable filter (Type A recommended) should be used if ventilation is inadequate or if dust or aerosols are generated.	Protects against inhalation of harmful dust, fumes, or vapors[4][5].
Body Protection	Standard laboratory clothing. Additional protective clothing may be necessary depending on the scale of the operation.	Provides a general barrier against contamination[4].

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-Methoxy-N-methylbenzamide** is provided below. These properties are essential for safe handling and storage.

Property	Value
Molecular Formula	C ₉ H ₁₁ NO ₂
Molecular Weight	165.19 g/mol
Appearance	Liquid
Density	1.085 g/mL at 25°C[2]
Boiling Point	70°C at 0.1 mmHg
Flash Point	113°C (235.4°F) - closed cup
Storage Class	Combustible liquids

Experimental Protocol: Safe Handling Procedure

Adherence to a strict operational workflow is critical when working with **N-Methoxy-N-methylbenzamide**. The following step-by-step guide outlines the necessary procedures from preparation to disposal.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood[4].
- Ensure that an eyewash station and a safety shower are readily accessible[4].
- Remove all potential ignition sources from the handling area.
- Confirm that all required PPE is available and in good condition.

2. Handling the Chemical:

- Wear all prescribed PPE as detailed in the table above.
- When transferring the chemical, do so carefully to minimize the creation of aerosols or splashes.

- Keep the container tightly closed when not in use to prevent contamination and exposure[[2](#)][[6](#)].

3. Storage:

- Store the chemical in a cool, dry, and well-ventilated area[[6](#)].
- Keep containers securely sealed.
- Store away from incompatible materials, such as strong oxidizing agents[[7](#)].

4. Spills and Leaks:

- In the event of a small spill, absorb the material with a suitable absorbent and place it into a labeled container for disposal.
- For larger spills, evacuate the area and follow emergency procedures.
- Avoid generating dust or aerosols during cleanup[[3](#)].

5. First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention[2][3].
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists[3][5].
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention[2][3].
Ingestion	Do NOT induce vomiting. Give a glass of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[3][5].

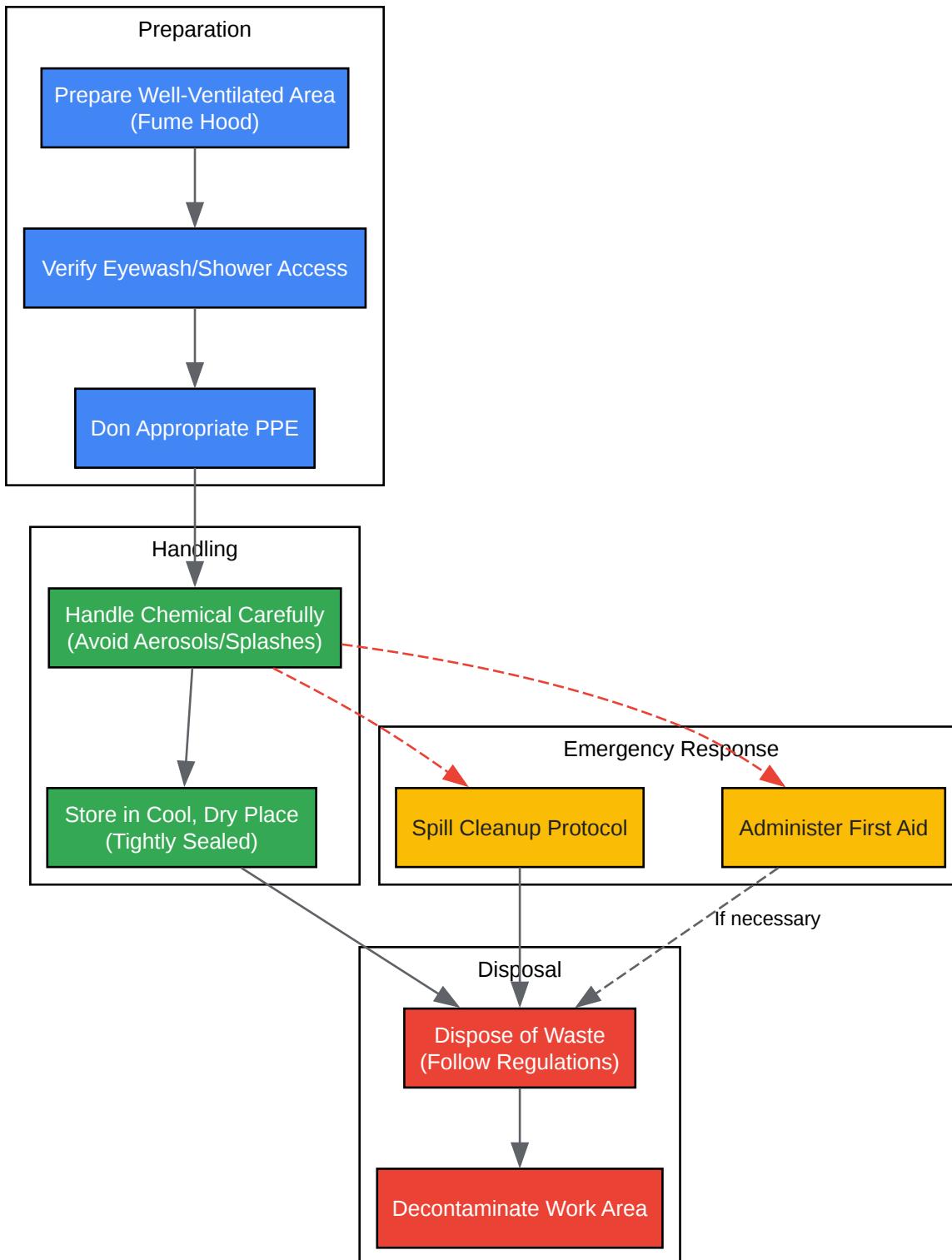
Disposal Plan

All waste materials must be handled in accordance with local, state, and federal regulations[5].

- Unused Product: If recycling is not feasible, the material should be disposed of by a licensed professional waste disposal service[5].
- Contaminated Materials: Any PPE, containers, or lab equipment that has come into contact with **N-Methoxy-N-methylbenzamide** should be considered contaminated. Dispose of these materials as hazardous waste in sealed, labeled containers[6]. Do not allow wash water from cleaning equipment to enter drains[5].

Workflow for Handling **N-Methoxy-N-methylbenzamide**

Workflow for Handling N-Methoxy-N-methylbenzamide



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Caption: Logical workflow for handling **N**-Methoxy-**N**-methylbenzamide.

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